

# 1,4-Diethylbenzene CAS number and molecular structure

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## Compound of Interest

Compound Name: 1,4-Diethylbenzene

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## An In-depth Technical Guide to 1,4-Diethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Diethylbenzene**, a significant aromatic hydrocarbon. The document details its chemical identity, physicochemical properties, a key synthetic protocol, and its role as a chemical intermediate.

## Chemical Identity and Molecular Structure

**1,4-Diethylbenzene** is an organic compound consisting of a benzene ring substituted with two ethyl groups at the para position.<sup>[1]</sup>

- CAS Number: 105-05-5<sup>[2][3][4][5][6]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>14</sub><sup>[2][7]</sup>
- IUPAC Name: **1,4-diethylbenzene**<sup>[2]</sup>
- Synonyms: p-Diethylbenzene, Benzene, p-diethyl-, p-Ethylethylbenzene<sup>[2][3][5]</sup>
- Molecular Weight: 134.22 g/mol <sup>[2][6][8]</sup>

- SMILES: CCC1=CC=C(C=C1)CC[\[2\]](#)[\[8\]](#)
- InChI Key: DSNHSQKRULAAEI-UHFFFAOYSA-N[\[2\]](#)[\[7\]](#)[\[8\]](#)

The molecular structure of **1,4-Diethylbenzene** is characterized by a central benzene ring with ethyl groups attached to the first and fourth carbon atoms. This para-substitution pattern influences its chemical reactivity and physical properties.

## Physicochemical Properties

The following table summarizes key quantitative data for **1,4-Diethylbenzene**, providing a clear reference for its physical and chemical characteristics.

Property	Value	Units	Reference
Physical State	Colorless liquid	-	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Melting Point	-42.83	°C	<a href="#">[2]</a>
Boiling Point	183.7	°C	<a href="#">[2]</a>
Density	0.8620	g/mL at 20 °C/4 °C	<a href="#">[2]</a>
Flash Point	55	°C	<a href="#">[2]</a>
Water Solubility	24.8	mg/L at 25 °C	<a href="#">[2]</a>
Vapor Pressure	1.03	mm Hg	<a href="#">[2]</a>
LogP (Octanol/Water Partition Coefficient)	4.45	-	<a href="#">[2]</a>
Refractive Index	1.4967	at 20 °C/D	<a href="#">[2]</a>
Autoignition Temperature	430	°C	<a href="#">[2]</a>

## Experimental Protocol: Synthesis via Friedel-Crafts Alkylation

**1,4-Diethylbenzene** is commonly synthesized through the Friedel-Crafts alkylation of benzene with ethylene.[8][9] This electrophilic aromatic substitution reaction is a cornerstone of industrial organic synthesis. The use of shape-selective zeolite catalysts can favor the production of the para isomer with high selectivity.[8]

Objective: To synthesize **1,4-Diethylbenzene** by the alkylation of benzene with ethylene using a Lewis acid catalyst.

Materials:

- Benzene ( $C_6H_6$ )
- Ethylene ( $C_2H_4$ )
- Anhydrous Aluminum Chloride ( $AlCl_3$ ) or a shape-selective zeolite catalyst
- Anhydrous, non-polar solvent (e.g., carbon disulfide)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate ( $NaHCO_3$ ), saturated solution
- Anhydrous magnesium sulfate ( $MgSO_4$ )
- Distillation apparatus

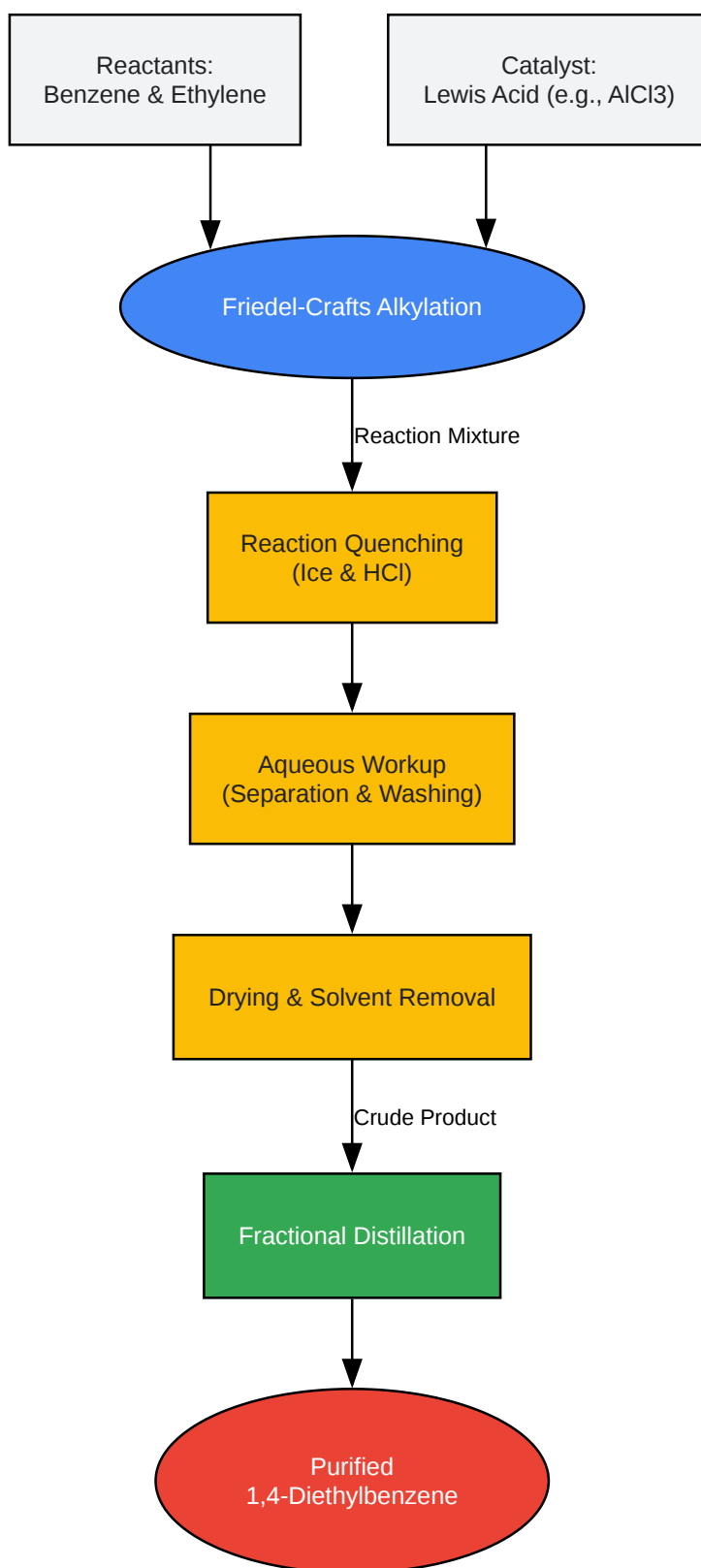
Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, a gas inlet tube, and a mechanical stirrer, add anhydrous aluminum chloride and the anhydrous solvent. Cool the mixture in an ice bath.
- **Addition of Benzene:** Slowly add benzene to the stirred suspension of the catalyst.
- **Introduction of Ethylene:** Bubble ethylene gas through the reaction mixture at a controlled rate. The reaction is exothermic and should be maintained at a low temperature to control the rate of reaction and minimize side products.

- **Reaction Monitoring:** Monitor the progress of the reaction by techniques such as gas chromatography (GC) to determine the consumption of benzene and the formation of ethylbenzene and diethylbenzene isomers.
- **Quenching the Reaction:** Once the desired conversion is achieved, slowly and carefully pour the reaction mixture over crushed ice and dilute hydrochloric acid to decompose the aluminum chloride catalyst.
- **Workup:** Transfer the mixture to a separatory funnel. The organic layer is separated, washed successively with water, saturated sodium bicarbonate solution, and again with water to remove any acidic impurities.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate. Filter to remove the drying agent and then remove the solvent by rotary evaporation.
- **Purification:** The crude product, a mixture of ethylbenzene and diethylbenzene isomers, is purified by fractional distillation to isolate **1,4-Diethylbenzene**. The different boiling points of the isomers allow for their separation.

## Logical Workflow for Synthesis

The following diagram illustrates the logical steps involved in the synthesis of **1,4-Diethylbenzene** via the Friedel-Crafts alkylation of benzene.



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Caption: Workflow for the synthesis of **1,4-Diethylbenzene**.

## Applications in Research and Development

**1,4-Diethylbenzene** serves as a crucial intermediate in the synthesis of various organic compounds.[1][9] Its primary application is in the production of divinylbenzene (DVB) through dehydrogenation.[8] DVB is a key cross-linking agent used in the manufacturing of polystyrene and other polymers.[8] In the context of drug development and scientific research, the aromatic core and reactive ethyl groups of **1,4-diethylbenzene** make it a versatile starting material for the synthesis of more complex molecules, including potential pharmaceutical precursors and specialty polymers.[1]

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